

Safe handling and storage of 2-Amino-2'-fluoro-5-nitrobenzophenone

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Compound of Interest

Compound Name: 2-Amino-2'-fluoro-5-nitrobenzophenone

Cat. No.: B131745

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Technical Support Center: 2-Amino-2'-fluoro-5-nitrobenzophenone

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Amino-2'-fluoro-5-nitrobenzophenone**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Amino-2'-fluoro-5-nitrobenzophenone** and what is it used for?

2-Amino-2'-fluoro-5-nitrobenzophenone is a chemical compound often used as a precursor or intermediate in the synthesis of various pharmaceuticals, including benzodiazepines.[1][2] It is also known to be an acid hydrolysis product of Flunitrazepam.[1][2] This product is intended for research and forensic applications and is not for human or veterinary use.

Q2: What are the main hazards associated with **2-Amino-2'-fluoro-5-nitrobenzophenone**?

Based on GHS classifications for the compound and data for similar benzophenone derivatives, the primary hazards include:

- Acute oral toxicity: It may be harmful if swallowed.[3]

- Skin and eye irritation: May cause skin and serious eye irritation.[4]
- Respiratory irritation: May cause respiratory irritation.[4]
- Aquatic toxicity: It is considered toxic to aquatic life with long-lasting effects.[3]

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

To ensure personal safety, the following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
- Skin Protection: Wear impervious, chemical-resistant gloves and protective clothing to prevent skin contact.[4][5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, or if irritation or other symptoms are experienced. [4][6] Handling should be done in a well-ventilated area, preferably under a fume hood.[7]

Q4: How should I properly store **2-Amino-2'-fluoro-5-nitrobenzophenone**?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[4] It should be stored away from foodstuffs and incompatible materials such as strong oxidizing agents.[5][7] For long-term stability, storage at -20°C is recommended, and the compound can be stable for at least 5 years under these conditions.

Q5: What should I do in case of a spill?

In the event of a spill, follow these procedures:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE), including respiratory protection, gloves, and safety goggles.
- Avoid dust formation.

- For minor spills, sweep up the material and place it into a suitable, labeled container for disposal.^[5]
- For major spills, contain the spill using inert material (e.g., sand, earth) and prevent it from entering drains or waterways.^[8]
- Clean the affected area thoroughly.

Q6: How should I dispose of **2-Amino-2'-fluoro-5-nitrobenzophenone** waste?

Dispose of the waste in accordance with local, regional, and national hazardous waste regulations.^[5] The compound should be disposed of as hazardous waste and should not be released into the environment.^[9]

Troubleshooting Guides

Issue: The compound has changed color or appears clumpy.

- Possible Cause: This may indicate moisture absorption or degradation. The compound should be an off-white to yellow crystalline powder.
- Solution:
 - Do not use the compound if you suspect it has been compromised.
 - Review your storage conditions. Ensure the container is tightly sealed and stored in a dry environment.
 - For future prevention, store the compound in a desiccator, especially in humid environments.

Issue: Unexpected results in a synthesis reaction.

- Possible Cause: The purity of the **2-Amino-2'-fluoro-5-nitrobenzophenone** may be lower than required, or it may have degraded.
- Solution:

- Verify the purity of your starting material using an appropriate analytical technique (e.g., HPLC, NMR).
- If the purity is low, consider purifying the compound before use.
- Ensure that the solvents used are anhydrous, as the compound's performance can be affected by moisture.

Quantitative Data Summary

Property	Value	Source
Storage Temperature	-20°C (long-term)	[1]
+2 to +8 °C (short-term)		
Stability	≥ 5 years (at -20°C)	
Solubility	DMF: 2 mg/ml	
DMSO: 1 mg/ml	[1]	
Insoluble in water		
Melting Point	158-163°C	[10]
Molecular Weight	260.22 g/mol	[3][10]

Note: Permissible Exposure Limits (PELs) for **2-Amino-2'-fluoro-5-nitrobenzophenone** are not readily available. It is recommended to handle it under a fume hood and use appropriate PPE to minimize exposure.

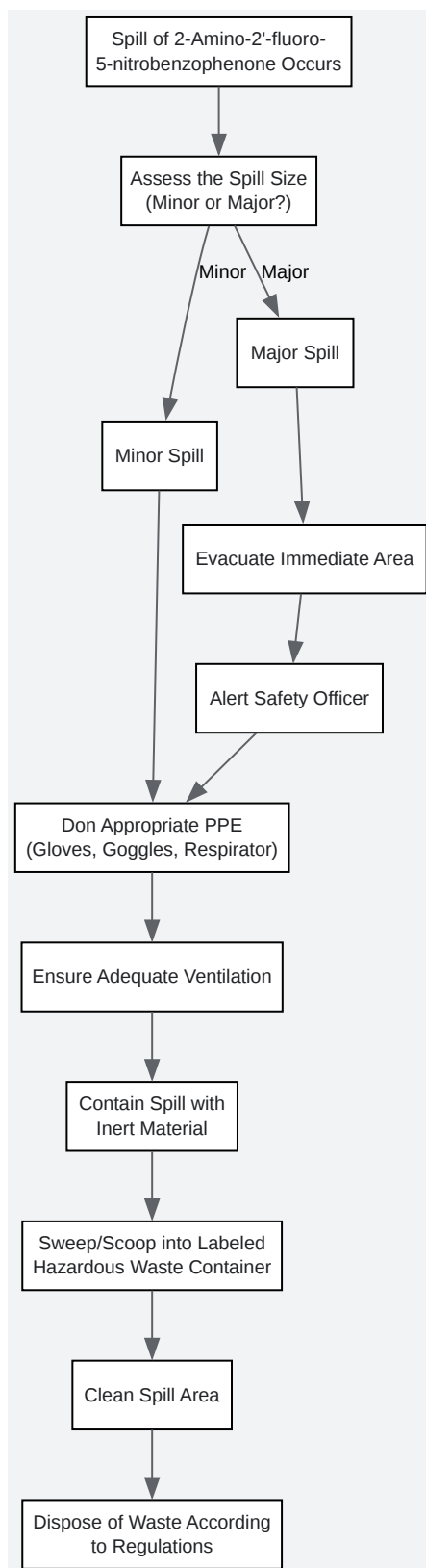
Experimental Protocols

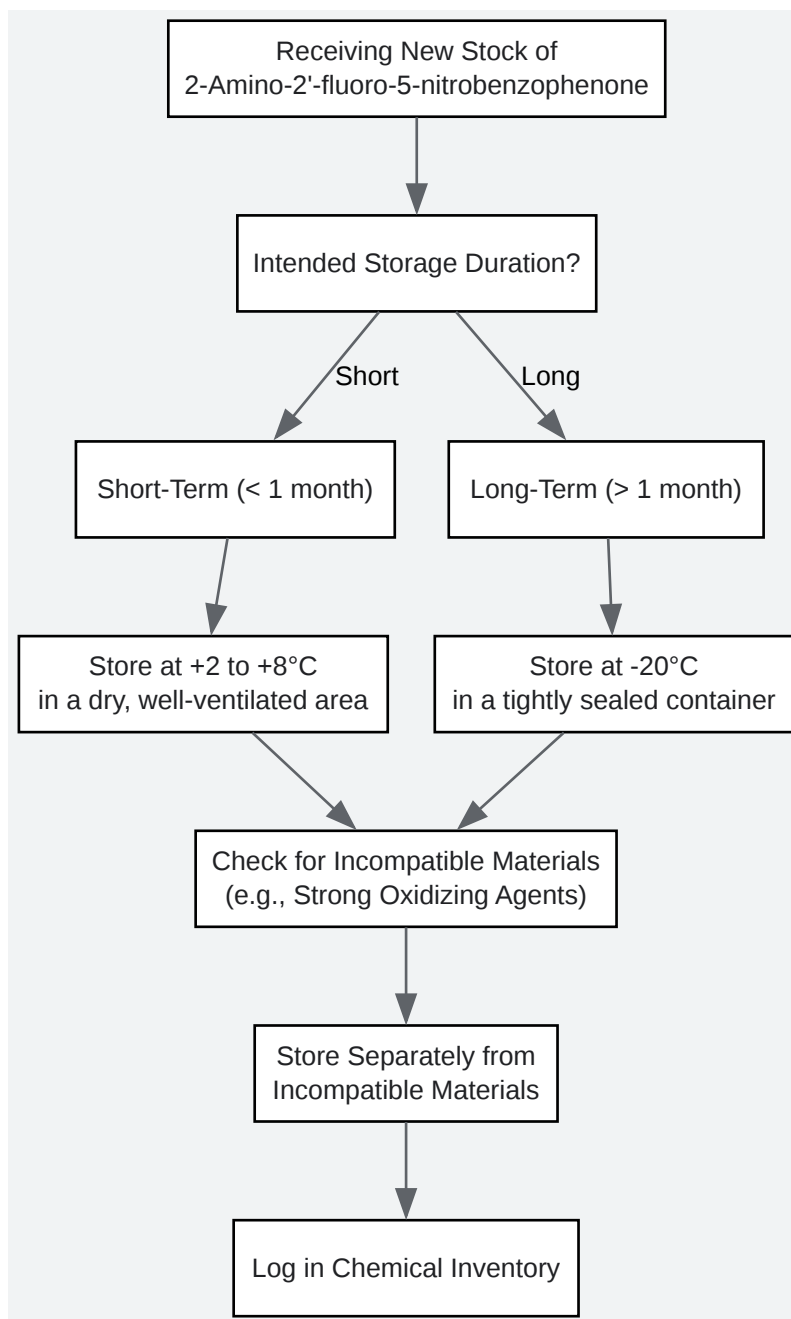
Protocol 1: Handling and Weighing of 2-Amino-2'-fluoro-5-nitrobenzophenone

- Preparation:
 - Ensure the work area (preferably a chemical fume hood) is clean and free of clutter.

- Don all required Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Handling:
 - Retrieve the container of **2-Amino-2'-fluoro-5-nitrobenzophenone** from its designated storage location.
 - Allow the container to equilibrate to room temperature before opening to prevent moisture condensation.
 - Handle the container carefully to avoid generating dust.
- Weighing:
 - Use a clean, dry spatula to transfer the desired amount of the compound to a tared weigh boat or appropriate container.
 - Perform the weighing in a location that is protected from drafts to ensure accuracy.
 - Immediately and securely close the main container after dispensing the material.
- Post-Handling:
 - Clean any residual powder from the spatula and work surface.
 - Dispose of the weigh boat and any contaminated materials as hazardous waste.
 - Wash hands thoroughly after handling.

Visualizations





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